

Application Notes and Protocols for Cerium(III) Carbonate in Automotive Exhaust Catalysis

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Compound of Interest

Compound Name: Cerium(III) carbonate

Cat. No.: B082857

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Introduction

Cerium(III) carbonate serves as a critical precursor in the synthesis of advanced ceria-based catalysts for automotive exhaust aftertreatment. The unique redox properties of cerium, cycling between Ce^{3+} and Ce^{4+} , allow it to act as an oxygen storage component in three-way catalysts (TWCs). This capability is paramount for the efficient and simultaneous conversion of harmful exhaust pollutants—carbon monoxide (CO), nitrogen oxides (NOx), and unburned hydrocarbons (HC)—into benign substances such as carbon dioxide (CO_2), nitrogen (N_2), and water (H_2O). The use of **cerium(III) carbonate** offers a reliable and reproducible route to obtaining high-surface-area ceria with excellent thermal stability and catalytic activity.

These application notes provide detailed protocols for the synthesis of ceria-based catalysts from a **cerium(III) carbonate** precursor, their subsequent application onto a monolithic support, and standardized methods for performance evaluation.

Data Presentation

The following tables summarize the typical performance of ceria-based catalysts derived from **cerium(III) carbonate** precursors in the conversion of CO, NOx, and hydrocarbons at various operating temperatures.

Table 1: Carbon Monoxide (CO) Conversion Efficiency

Temperature (°C)	CO Conversion (%)
150	25
200	60
250	95
300	>99
350	>99
400	>99
450	>99
500	>99

Table 2: Nitrogen Oxides (NOx) Conversion Efficiency

Temperature (°C)	NOx Conversion (%)
200	10
250	45
300	85
350	>95
400	>98
450	>99
500	>99
550	>99

Table 3: Hydrocarbon (HC, as Propylene) Conversion Efficiency

Temperature (°C)	HC Conversion (%)
250	20
300	55
350	80
400	92
450	>98
500	>99
550	>99

Experimental Protocols

Protocol 1: Synthesis of Ceria Catalyst Powder from Cerium(III) Carbonate Precursor

This protocol details the synthesis of ceria catalyst powder via the precipitation of **cerium(III) carbonate** followed by calcination.

Materials:

- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$) or Urea ($\text{CO}(\text{NH}_2)_2$)
- Deionized water
- Ethanol
- Nitric acid (optional, for pH adjustment)
- Ammonium hydroxide (optional, for pH adjustment)

Procedure:

- Preparation of Precursor Solutions:

- Prepare a 0.5 M solution of cerium(III) nitrate by dissolving the appropriate amount of $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ in deionized water.
- Prepare a 1.5 M solution of ammonium carbonate by dissolving it in deionized water.
- Precipitation of **Cerium(III) Carbonate**:
 - Slowly add the ammonium carbonate solution to the cerium(III) nitrate solution dropwise under vigorous stirring at room temperature.
 - Continuously monitor and maintain the pH of the mixture between 7.0 and 8.0 using dilute nitric acid or ammonium hydroxide if necessary.
 - Continue stirring for 2-4 hours after the addition is complete to ensure full precipitation.
- Aging and Filtration:
 - Age the resulting slurry for 12-24 hours at room temperature without stirring.
 - Separate the white precipitate of **cerium(III) carbonate** hydrate by filtration.
 - Wash the precipitate several times with deionized water and then with ethanol to remove residual ions.
- Drying and Calcination:
 - Dry the filtered precipitate in an oven at 100-120 °C for 12 hours.
 - Calcine the dried **cerium(III) carbonate** powder in a furnace in a static air atmosphere. Ramp the temperature at a rate of 5 °C/min to 500 °C and hold for 4 hours to decompose the carbonate into cerium(IV) oxide (ceria).
 - Allow the furnace to cool down to room temperature and collect the resulting ceria powder.

Protocol 2: Washcoating of Ceria Catalyst onto a Cordierite Monolith

This protocol describes the application of the synthesized ceria powder onto a ceramic monolith support.

Materials:

- Synthesized ceria powder
- Deionized water
- Boehmite (AlOOH) or colloidal silica as a binder
- Dilute acetic acid or nitric acid (as a dispersant)
- Cordierite monolith
- Compressed air or nitrogen

Procedure:

- Slurry Preparation:
 - Prepare a slurry containing 30-40 wt% ceria powder, 3-5 wt% binder, and the remainder deionized water.
 - Add a few drops of dilute acid to adjust the pH to 4-5 to aid in dispersion.
 - Ball mill the slurry for 4-8 hours to reduce the particle size and ensure homogeneity.
- Washcoating:
 - Immerse the cordierite monolith into the prepared slurry for 1-2 minutes.
 - Slowly withdraw the monolith from the slurry.
 - Remove the excess slurry from the channels by blowing with compressed air or nitrogen.
- Drying and Calcination:
 - Dry the coated monolith at 120 °C for 2 hours.

- Calcine the dried monolith in air by heating to 500 °C at a rate of 5 °C/min and holding for 2 hours.
- Repeat the washcoating, drying, and calcination steps until the desired catalyst loading is achieved (typically 15-20% of the monolith weight).

Protocol 3: Catalyst Performance Evaluation (Light-off Test)

This protocol outlines a standard laboratory procedure for evaluating the catalytic performance.

Apparatus:

- Fixed-bed flow reactor
- Temperature controller and furnace
- Mass flow controllers for individual gases
- Gas analyzer (e.g., FTIR or mass spectrometer)

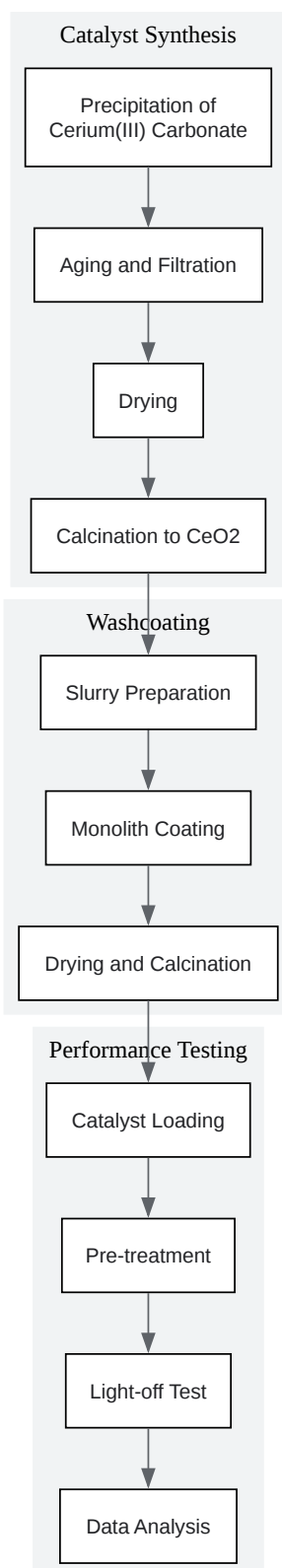
Procedure:

- Catalyst Loading:
 - Place a core-drilled sample of the washcoated monolith in the reactor.
- Pre-treatment:
 - Heat the catalyst to 550 °C in a flow of N₂ and hold for 1 hour to ensure a clean surface.
 - Cool the catalyst to 100 °C in N₂.
- Light-off Test:
 - Introduce the simulated exhaust gas mixture at a specified gas hourly space velocity (GHSV), typically 30,000 - 60,000 h⁻¹. A typical gas composition is:

- CO: 0.5%
- NO: 1000 ppm
- C₃H₆ (propylene): 500 ppm
- O₂: 0.5%
- H₂O: 10%
- CO₂: 10%
- N₂: Balance
- Ramp the temperature from 100 °C to 600 °C at a rate of 10 °C/min.
- Continuously monitor the concentrations of CO, NO, and C₃H₆ at the reactor outlet using the gas analyzer.
- Data Analysis:
 - Calculate the conversion efficiency of each pollutant at different temperatures using the formula: $\text{Conversion (\%)} = [(\text{Inlet Concentration} - \text{Outlet Concentration}) / \text{Inlet Concentration}] * 100$
 - Plot the conversion efficiency as a function of temperature to determine the light-off temperature (T₅₀), which is the temperature at which 50% conversion is achieved.

Visualizations

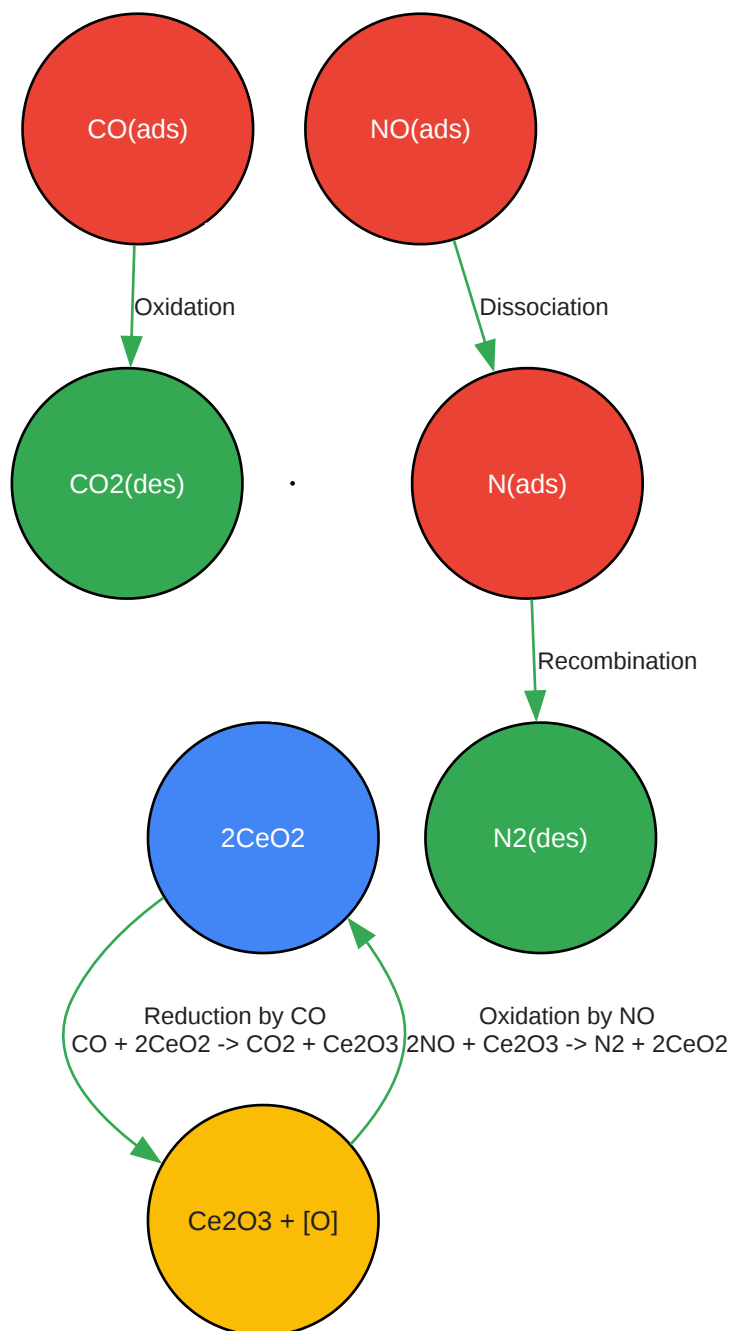
Experimental Workflow



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Caption: Workflow for catalyst synthesis, washcoating, and performance testing.

Catalytic Cycle on Ceria-Supported Noble Metal Catalyst



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Caption: Simplified catalytic cycle for CO and NO_x conversion on a ceria-based catalyst.

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